Chemical structure and properties of Vina-ginsenoside R8

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Vina-ginsenoside R8*
CAS No.:	*156042-22-7*
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Vina-ginsenoside R8: A Comprehensive Technical Guide

Abstract

Vina-ginsenoside R8 is a naturally occurring triterpenoid saponin found in select species of the Panax genus, most notably Vietnamese ginseng (Panax vietnamensis).[1][2] As a member of the diverse family of ginsenosides, it contributes to the complex pharmacological profile of ginseng.[1] This technical guide provides a detailed examination of the chemical structure, physicochemical properties, and known biological activities of **Vina-ginsenoside R8**. It is intended for researchers, scientists, and professionals in the field of drug development who are investigating the therapeutic potential of novel natural compounds. The guide outlines established methodologies for the isolation, purification, and characterization of this compound, offering a foundational resource for further research and application.

Introduction to **Vina-ginsenoside R8**

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Ginsenosides are a class of steroid glycosides and triterpene saponins that are the primary active constituents of ginseng.[3] Their diverse pharmacological effects are well-documented and include anti-inflammatory, antioxidant, and neuroprotective properties.[1][3] **Vina-ginsenoside R8** is a specific ginsenoside that has been identified as a bioactive component of ginseng.[1] It is of particular interest to the scientific community for its potential therapeutic applications, which are currently being explored.[1]

This guide will delve into the specific attributes of **Vina-ginsenoside R8**, providing a consolidated and in-depth resource. The subsequent sections will cover its chemical identity, structural features, and a summary of its known biological effects, supported by detailed experimental protocols for its study.

Chemical Structure and Physicochemical Properties

2.1. Chemical Identity

Vina-ginsenoside R8 is classified as a dammarane-type triterpenoid saponin.[4] Its chemical identity is well-defined by its molecular formula, weight, and systematic nomenclature.

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Identifier	Value	Source
IUPAC Name	2-[4,5-dihydroxy-2-[[12-hydroxy-17-[(E)-6-hydroxy-6-methyl-2-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyhept-4-en-2-yl]-4,4,8,10,14-pentamethyl-2,3,5,6,7,9,11,12,13,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl]oxy]-6-(hydroxymethyl)oxan-3-yl]oxy-6-(hydroxymethyl)oxane-3,4,5-triol	PubChem[5]
CAS Number	156042-22-7	Biosynth[1]
Molecular Formula	C48H82O19	PubChem[5]
Molecular Weight	963.17 g/mol	Biosynth[1]
Synonyms	Ginsenoside M6a	PubChem[5]

2.2. Structural Elucidation

The structure of **Vina-ginsenoside R8** consists of a dammarane triterpene aglycone with multiple sugar moieties attached. Specifically, it features a migrated double bond in its side chain and a hydroxyl group at the C-25 position.[2]

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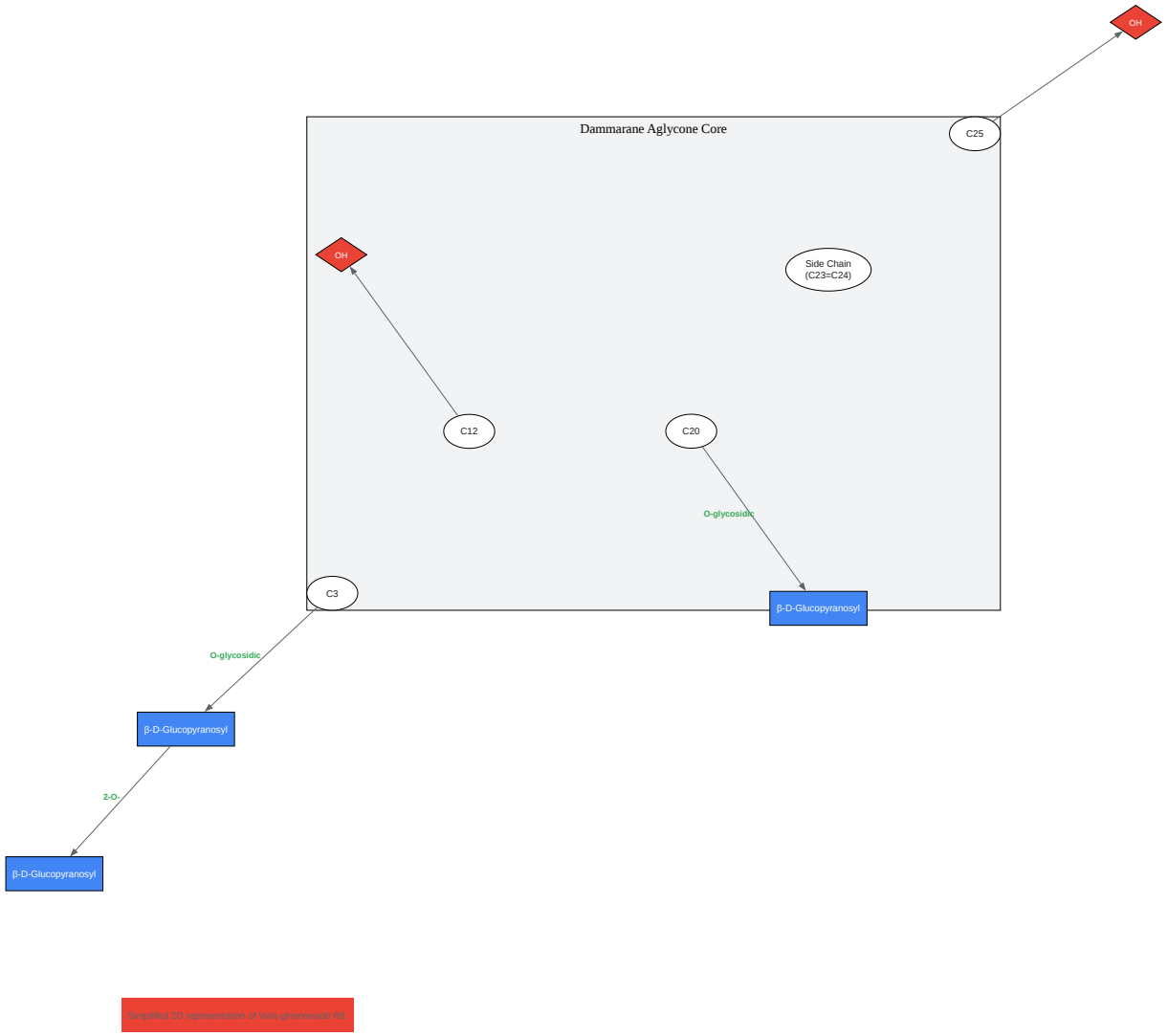

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Caption: Simplified 2D representation of **Vina-ginsenoside R8**.

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2.3. Physicochemical Properties

The physicochemical properties of **Vina-ginsenoside R8** influence its solubility, stability, and pharmacokinetic profile.

Property	Value	Source
Appearance	White solid powder	BOC Sciences[4]
Solubility	Soluble in DMSO	BOC Sciences[4]
Water Solubility	0.48 g/L (Predicted)	FooDB[6]
logP	0.01 (Predicted)	FooDB[6]
Boiling Point	1044.4 ± 65.0 °C at 760 Torr (Predicted)	BOC Sciences[4]
Density	1.40 ± 0.1 g/cm³ (Predicted)	BOC Sciences[4]
Optical Rotation	[a]25D +14 (c, 1 in MeOH)	FooDB[6]

Biological Activities and Potential Applications

Vina-ginsenoside R8 has demonstrated a range of biological activities, suggesting its potential for therapeutic use.[1] The primary reported effects are centered around its anti-inflammatory, antioxidant, and neuroprotective properties.[1]

3.1. Anti-inflammatory and Antioxidant Effects

The mode of action for **Vina-ginsenoside R8** is believed to involve the modulation of cellular pathways and gene expression, which leads to its observed antioxidative and anti-inflammatory effects.[1] These properties are particularly relevant in the context of chronic diseases where inflammation and oxidative stress are key pathological features.

3.2. Neuroprotective Effects and Cognitive Enhancement

Research has indicated that **Vina-ginsenoside R8** may have applications in enhancing cognitive functions and providing neuroprotection.[1] This makes it a compound of interest for clinical research focused on neurodegenerative diseases.[1]

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3.3. Platelet Aggregation Activity

In vitro studies have shown that **Vina-ginsenoside R8** is active against adenosine diphosphate (ADP)-induced platelet aggregation, with a reported IC50 of 25.18 μM.[4] This suggests a potential role in cardiovascular health.

Experimental Protocols

The following sections provide standardized methodologies for the isolation, purification, and characterization of **Vina-ginsenoside R8**.

4.1. Isolation and Purification of **Vina-ginsenoside R8**

The isolation of **Vina-ginsenoside R8** from its natural source, typically the rhizome of Panax species, involves a multi-step process.[4]

Step 1: Extraction

- Obtain dried and powdered plant material (e.g., rhizomes of Panax vietnamensis).
- Perform extraction with a suitable solvent, such as methanol or ethanol, which can be done multiple times to ensure a high yield.[7]
- Combine the extracts and concentrate them under a vacuum to obtain a crude extract.[7]

Step 2: Solvent Partitioning

- Suspend the crude extract in water.[7]
- Perform sequential partitioning with organic solvents of increasing polarity (e.g., n-hexane, ethyl acetate, n-butanol).[7] This step helps to separate compounds based on their polarity.
- The butanol-soluble fraction, which is enriched with ginsenosides, is typically collected for further purification.[7]

Step 3: Chromatographic Purification

- Subject the butanol fraction to column chromatography using a stationary phase such as Diaion HP-20 or silica gel.[4][7]

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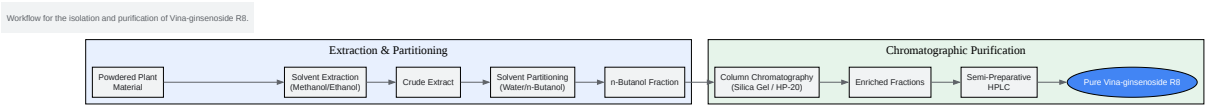
- Elute the column with a gradient of solvents to separate the different ginsenosides.[7]
- Further purify the fractions containing **Vina-ginsenoside R8** using semi-preparative High-Performance Liquid Chromatography (HPLC).[4]



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Caption: Workflow for the isolation and purification of **Vina-ginsenoside R8**.

4.2. Structural Characterization

The definitive identification of **Vina-ginsenoside R8** is achieved through a combination of spectroscopic techniques.

Mass Spectrometry (MS)

- Technique: Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS) is a powerful tool for the analysis of ginsenosides.[8][9]
- Procedure:
  - Dissolve the purified compound in a suitable solvent.
  - Inject the sample into the UPLC-QTOF-MS system.
  - Analyze the mass-to-charge ratio (m/z) of the precursor and fragment ions to confirm the molecular weight and deduce structural information.[10] **Vina-ginsenoside R8** can be

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identified by its specific precursor ions, such as [M+H]+ at m/z 963.55231 and [M+Na]+ at m/z 985.53425.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Technique: ^{1}H and ^{13}C NMR spectroscopy are essential for elucidating the detailed chemical structure, including the stereochemistry of the aglycone and the nature and linkage of the sugar moieties.
- Procedure:
  - Dissolve the purified compound in a suitable deuterated solvent (e.g., pyridine-d5).
  - Acquire ^{1}H and ^{13}C NMR spectra.
  - Compare the obtained spectral data with published values for **Vina-ginsenoside R8** to confirm its identity.

Conclusion

Vina-ginsenoside R8 represents a promising natural compound with a range of biological activities that warrant further investigation. Its anti-inflammatory, antioxidant, and neuroprotective properties, along with its effect on platelet aggregation, highlight its potential for development as a therapeutic agent. This guide provides a comprehensive overview of its chemical structure, properties, and the experimental methodologies required for its study, serving as a valuable resource for the scientific community. Continued research into the mechanisms of action and clinical efficacy of **Vina-ginsenoside R8** is crucial for unlocking its full therapeutic potential.

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- To cite this document: BenchChem. [Chemical structure and properties of Vina-ginsenoside R8]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591439/docs#chemical-structure-and-properties-of-vina-ginsenoside-r8]

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